

Coelenterazine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Coelenterazine*

Cat. No.: *B1669285*

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An in-depth exploration of the physical, chemical, and bioluminescent properties of **coelenterazine**, a key substrate in numerous biological assays. This guide provides researchers, scientists, and drug development professionals with a detailed understanding of **coelenterazine**'s characteristics, experimental considerations, and its role in critical signaling pathways.

Coelenterazine is a luciferin, a light-emitting molecule, found in a wide array of marine organisms across eight phyla.^[1] It serves as the substrate for various luciferases, including those from *Renilla*, *Gaussia*, and *Oplophorus*, as well as photoproteins like aequorin and obelin.^{[1][2]} The enzymatic oxidation of **coelenterazine** results in the production of light, a phenomenon harnessed in numerous biotechnological applications.

Core Physical and Chemical Properties

Coelenterazine presents as orange-yellow crystals and is characterized by the following properties:^[1]

Property	Value	References
IUPAC Name	6-(4-Hydroxyphenyl)-2-[(4-hydroxyphenyl)methyl]-8-(phenylmethyl)-7H-imidazo[1,2-a]pyrazin-3-one	[1]
Synonyms	Renilla luciferin, Luciferin (Oplophorus), Preluciferin (Watasenia)	[1] [3] [4]
CAS Number	55779-48-1	[3] [5]
Molecular Formula	C ₂₆ H ₂₁ N ₃ O ₃	[4] [6]
Molecular Weight	423.46 g/mol	[5] [6]
Appearance	Orange-yellow crystalline solid	[1]

Spectral Characteristics

The luminescence of **coelenterazine** is central to its utility. Its spectral properties are summarized below:

Spectral Property	Wavelength/Value	Conditions	References
Peak Absorption (λ_{max})	435 nm	In methanol	[1]
Emission Maximum (Chemiluminescence)	~480 nm	Aprotic polar solvents (e.g., DMSO, DMF)	[7]
Emission Maximum (Bioluminescence with Renilla luciferase)	485 nm	[2]	
Emission Maximum (Bioluminescence with Gaussia luciferase)	475 nm	[8]	
Emission Maximum (Bioluminescence with Oplophorus luciferase)	462 nm	[2]	
Emission Maximum (with Aequorin)	465 nm	[2]	

Solubility and Stability

Proper handling and storage of **coelenterazine** are critical for maintaining its activity. It is a hydrophobic molecule that can readily cross cell membranes.[9]

Solvent	Solubility	Notes	References
Methanol	0.5 mg/mL	Preferred for storage.	[1][4][10]
Ethanol	0.5 mg/mL	[4][10]	
Dimethyl Sulfoxide (DMSO)	Avoid for storage as it can cause oxidation and inactivate the compound.	[1][6][11]	
Aqueous Buffers	Low	Water-soluble formulations like Aquaphile™ are available.	[11][12]

Storage and Handling Recommendations:

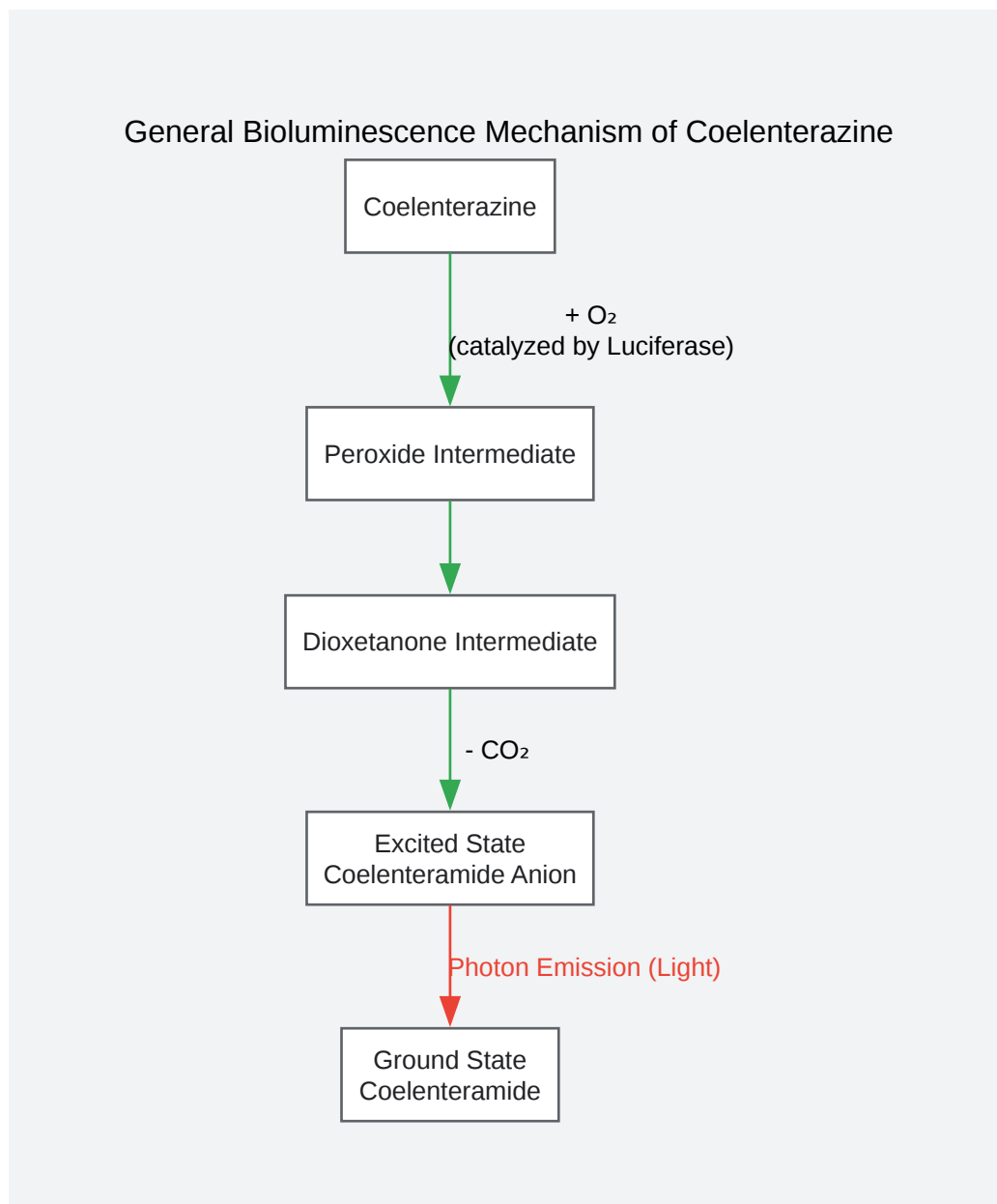
- Store as a solid at -20°C, protected from light and under an inert gas like argon or nitrogen. [3][13][14]
- **Coelenterazine** spontaneously oxidizes in the presence of air or in some organic solvents like DMSO.[1]
- Solutions are unstable and should be freshly prepared before use.[3][6] Stock solutions in methanol or ethanol should be stored at -20°C or -70°C, protected from light, and purged with inert gas.[15] It is generally not recommended to store dissolved **coelenterazine**.[13]
- For in vivo use, formulations that readily dissolve in water or buffer are available.[12]

Bioluminescence: Mechanism and Signaling Pathways

The light-emitting reaction of **coelenterazine** is initiated by its oxidation, which can be catalyzed by a luciferase enzyme or occur through chemiluminescence. The general mechanism involves the formation of a high-energy dioxetanone intermediate, which then decomposes to coelenteramide and carbon dioxide, releasing a photon of light.[7][16][17]

General Bioluminescence Reaction

The fundamental process of **coelenterazine**-mediated light production is depicted below.

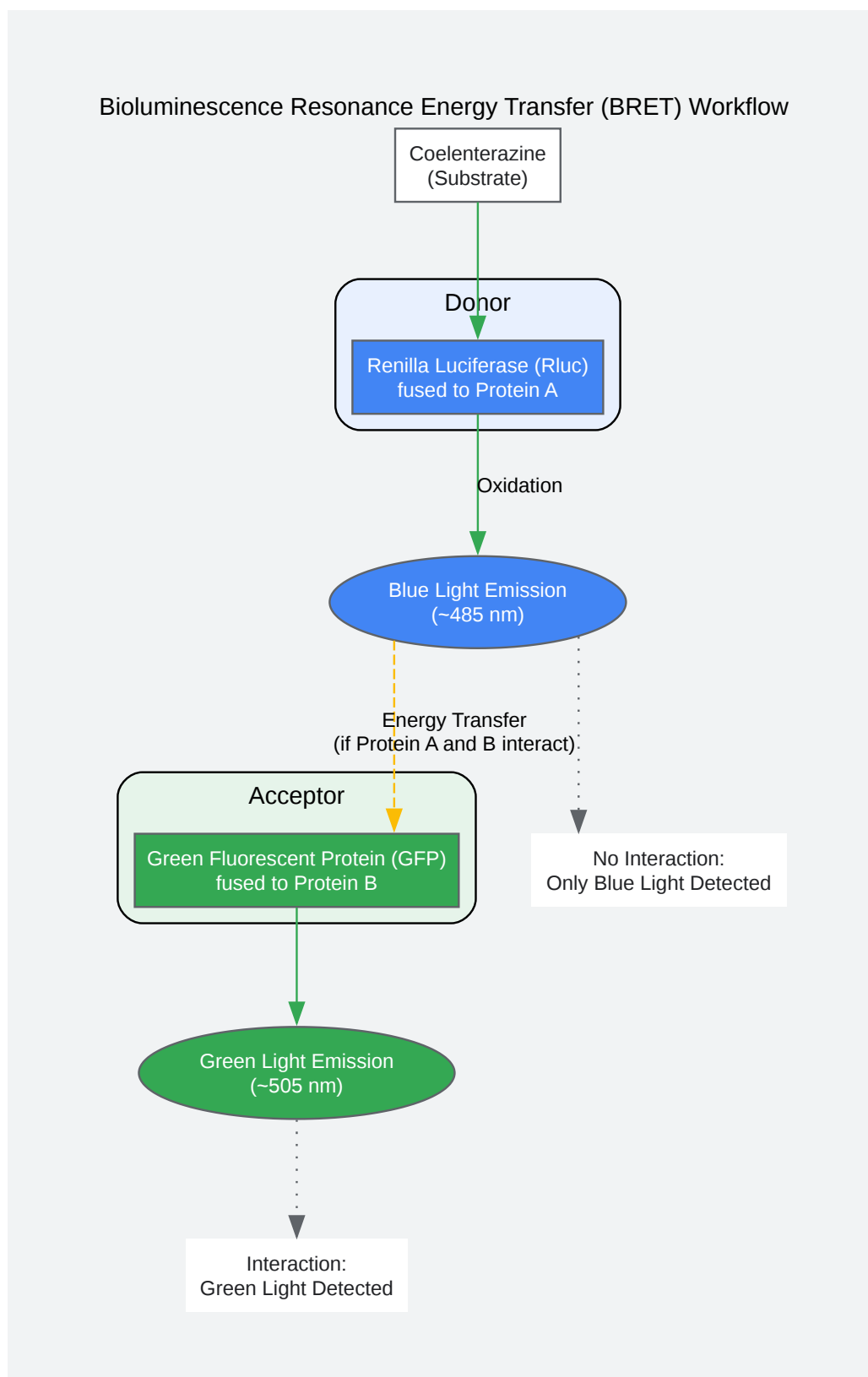


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Caption: The oxidative decarboxylation of **coelenterazine** leading to light emission.

Bioluminescence Resonance Energy Transfer (BRET)

Coelenterazine is a cornerstone of Bioluminescence Resonance Energy Transfer (BRET) assays, a technology used to study protein-protein interactions. In a typical BRET experiment, a donor protein (e.g., Renilla luciferase, Rluc) is fused to one protein of interest, and an acceptor fluorophore (e.g., Green Fluorescent Protein, GFP) is fused to another. Upon addition of **coelenterazine**, the luciferase emits blue light, which, if the proteins are in close proximity, excites the acceptor, causing it to emit light at a longer wavelength (e.g., green light).



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Caption: Workflow of a BRET assay to detect protein-protein interactions.

Experimental Protocols: A Representative Renilla Luciferase Assay

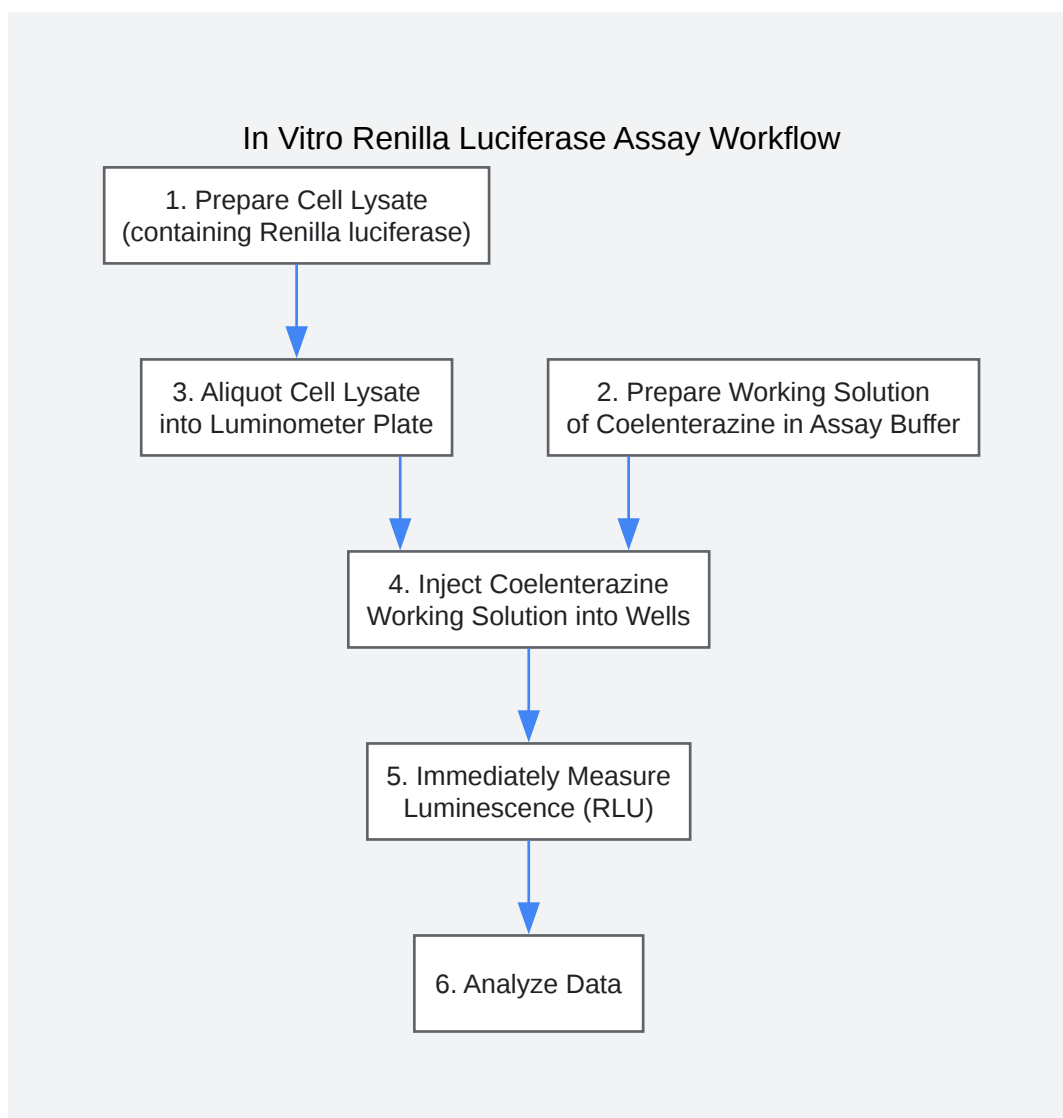
This section provides a generalized protocol for an in vitro Renilla luciferase reporter assay. Researchers should optimize concentrations and incubation times for their specific experimental setup.

Objective: To quantify the activity of Renilla luciferase in cell lysates using **coelenterazine**.

Materials:

- Cell lysate containing Renilla luciferase.
- **Coelenterazine** stock solution (e.g., 1 mg/mL in methanol).
- Assay buffer (e.g., PBS, pH 7.4).
- Luminometer with an injector.

Workflow:



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Caption: Step-by-step workflow for a typical Renilla luciferase assay.

Detailed Steps:

- Preparation of **Coelenterazine** Working Solution:
 - Thaw the **coelenterazine** stock solution.
 - Dilute the stock solution in the assay buffer to the desired final concentration (e.g., 1-10 μM). It is crucial to prepare this solution fresh immediately before the assay due to the instability of **coelenterazine** in aqueous solutions.[18]

- Assay Procedure:
 - Pipette the cell lysate into the wells of a white-walled, clear-bottom luminometer plate.
 - Place the plate in the luminometer.
 - Set the luminometer to inject the **coelenterazine** working solution into each well and immediately measure the light output. The reaction kinetics are rapid ("flash" kinetics), so immediate measurement is essential.[\[19\]](#)
 - The light output is typically measured in Relative Light Units (RLU).
- Data Analysis:
 - Subtract the background RLU (from wells containing lysate but no **coelenterazine**, or buffer only) from the experimental readings.
 - Normalize the RLU values to a control protein (e.g., total protein concentration) to account for variations in cell number or lysis efficiency.

Safety and Handling

While **coelenterazine** is widely used in research, appropriate safety precautions should be taken.

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.[\[20\]](#)
- Precautionary Measures: Avoid breathing dust, fumes, or spray.[\[20\]](#) Wear protective gloves and eye protection.[\[20\]](#)[\[21\]](#) Handle in a well-ventilated area.[\[20\]](#) Wash hands thoroughly after handling.[\[20\]](#)
- Storage: Store in a dry, cool, and well-ventilated place, protected from sunlight.[\[21\]](#)

This technical guide provides a foundational understanding of **coelenterazine** for its effective application in research and development. For specific applications, further optimization of protocols is recommended.

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References

- 1. Coelenterazine - Wikipedia [en.wikipedia.org]
- 2. scispace.com [scispace.com]
- 3. glpbio.com [glpbio.com]
- 4. caymanchem.com [caymanchem.com]
- 5. abpbio.com [abpbio.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. chemistry.illinois.edu [chemistry.illinois.edu]
- 8. neb.com [neb.com]
- 9. goldbio.com [goldbio.com]
- 10. caymanchem.com [caymanchem.com]
- 11. interchim.fr [interchim.fr]
- 12. biotium.com [biotium.com]
- 13. goldbio.com [goldbio.com]
- 14. biotium.com [biotium.com]
- 15. ulab360.com [ulab360.com]
- 16. Renilla-luciferin 2-monooxygenase - Wikipedia [en.wikipedia.org]
- 17. mdpi.com [mdpi.com]
- 18. nanolight.com [nanolight.com]
- 19. Gaussia luciferase reporter assay for monitoring of biological processes in culture and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 20. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 21. carlroth.com:443 [carlroth.com:443]

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